

Essential Safety and Handling Protocols for Californium-252

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Compound of Interest

Compound Name: Californium-252

Cat. No.: B1213163

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling, storage, and disposal of **Californium-252** (Cf-252), a potent neutron-emitting isotope. Adherence to these protocols is imperative to ensure the safety of all personnel and the environment.

Understanding the Hazard

Californium-252 is a synthetic radioactive element that presents a significant radiological hazard primarily due to its spontaneous fission, which releases a high flux of neutrons and gamma radiation.^[1] One microgram of Cf-252 can emit up to 170 million neutrons per minute.^[1] It has a half-life of approximately 2.645 years.^[1] Ingestion of Cf-252 can cause damage to the skeleton and liver.^[2] The primary modes of decay are alpha decay and spontaneous fission, which also produces gamma radiation.^[1]

Personal Protective Equipment (PPE)

The minimum required PPE for handling any open radioactive source, including in the event of a breached **Californium-252** source, is crucial for minimizing exposure and contamination.

Core PPE Requirements:

- Disposable Gloves: Latex or nitrile gloves are generally suitable.^[3]
- Full-Length Lab Coat: Must be worn closed with sleeves rolled down.^[3]

- Safety Glasses: Essential for all procedures, especially where there is a risk of splashing.[3]
- Closed-Toe Shoes: Sandals or other open-toed shoes are strictly prohibited.[4]

For procedures with a higher risk of contamination, additional protective measures should be considered, such as:

- Double Gloving: Provides an extra layer of protection.
- Tyvek Sleeve Protectors: Protects the wrists and arms from contamination.[3]
- Shoe Covers: Prevents the spread of contamination outside the work area.[5]

Shielding and Safe Handling

The principles of time, distance, and shielding are paramount in minimizing radiation exposure.

- Time: Minimize the duration of any handling procedure.[1]
- Distance: Maximize the distance from the Cf-252 source whenever possible.[1] The use of remote handling tools, such as tongs, is mandatory for unshielded sources.[6]
- Shielding: Cf-252 requires robust shielding to protect against both neutron and gamma radiation.[1]

Shielding Materials:

Effective shielding for Cf-252 typically involves a combination of materials:

- High-Z materials (for gamma radiation): Lead, steel, and concrete are effective in attenuating gamma rays.[6]
- Hydrogenous materials (for neutrons): Materials with a high hydrogen content, such as water, paraffin, and polyethylene, are necessary to thermalize (slow down) the fast neutrons emitted by Cf-252.[7][8] Borated polyethylene is often used as it both thermalizes and absorbs neutrons.

Material	Half-Value Layer (HVL) for Cf-252 Neutrons
Polyethylene	1.85 cm
Lead	3.35 cm

HVL is the thickness of the material required to reduce the intensity of the radiation by half.[9]

Dosimetry and Radiation Monitoring

Continuous monitoring of personnel exposure and the work environment is a critical component of a comprehensive radiation safety program.

- Personal Dosimetry: All personnel handling Cf-252 must wear whole-body and extremity (ring) dosimeters to monitor their radiation dose.[6][10]
- Bioassays: Urine assays may be required following any suspected inhalation or ingestion of Cf-252 to assess internal contamination.[6]
- Area Monitoring: A calibrated survey meter, such as a Geiger-Mueller counter, must be operational in the work area at all times when Cf-252 is being handled to immediately detect any contamination.[6] Regular wipe tests of surfaces are also necessary to check for removable contamination.[6]

Dose Rate Information:

The dose equivalent rate from a Cf-252 source decreases with distance. The use of remote handling tools significantly reduces personnel exposure.

Source Quantity	Distance	Handling Tool	Estimated Equivalent Dose Rate
1 µg	1 meter	-	0.024 mSv/h
1 mg	1 meter	-	24 mSv/h
1 mg	-	40 cm tongs	150 mSv/h
1 mg	-	1-meter tongs	24 mSv/h
1 mg	-	2-meter tongs	6 mSv/h

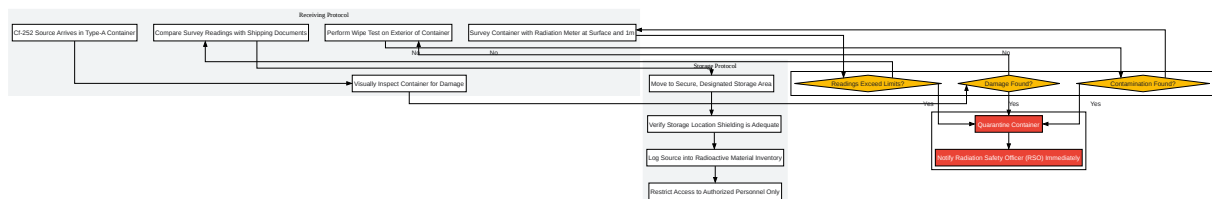
Data sourced from a study on the transfer of a 1 mg Cf-252 source.[\[11\]](#)

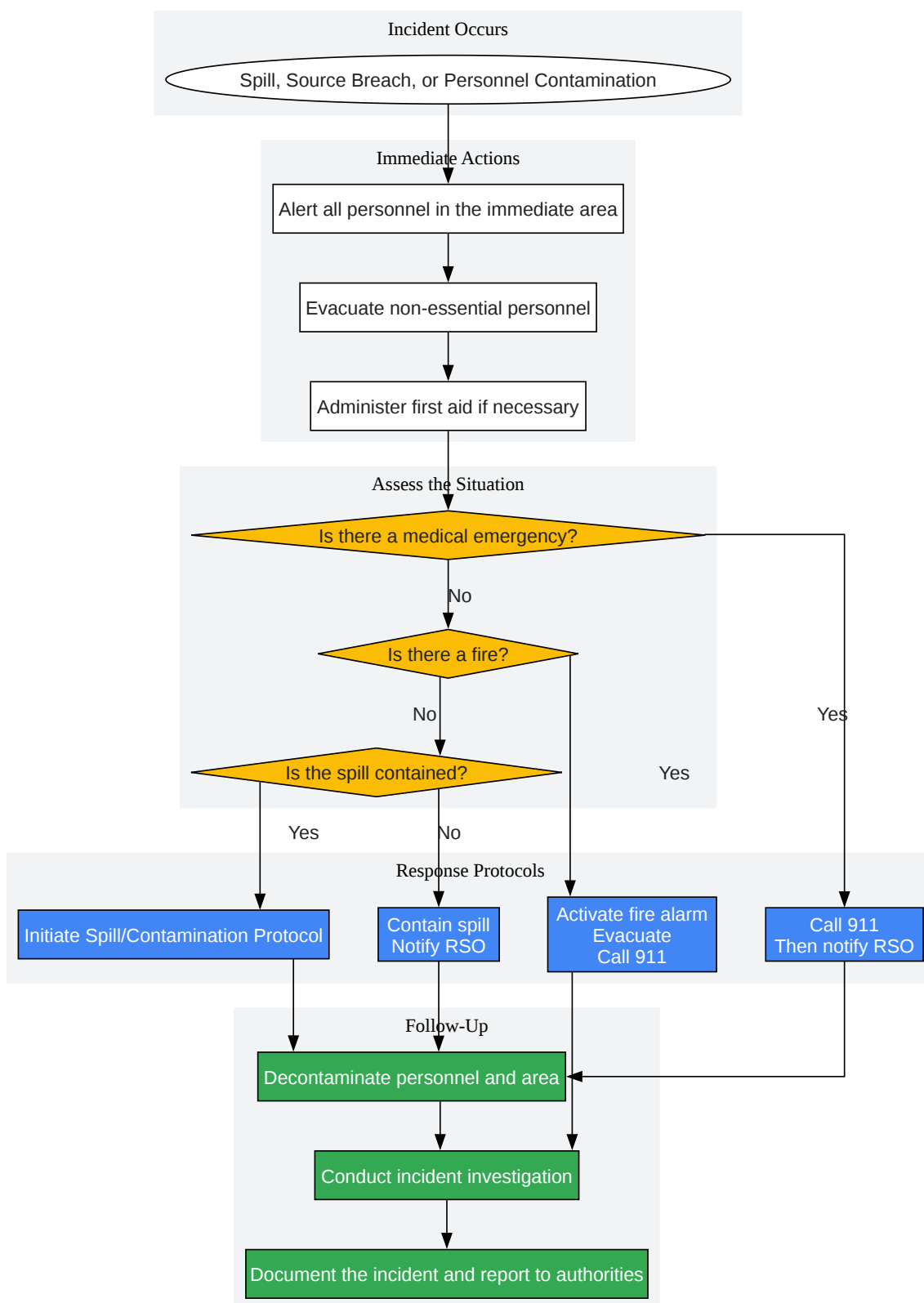
Transportation, Receipt, and Storage

The transportation of Cf-252 is strictly regulated and requires specialized packaging to ensure safety.

- **Shipping Containers:** Cf-252 is transported in Type-A shipping containers, which are designed and tested to withstand normal transport conditions, including drops, impacts, and water spray.[\[1\]](#)[\[2\]](#)[\[4\]](#) These containers typically have a steel outer shell and are filled with a water-extended polyester (WEP) shielding material.[\[12\]](#)
- **Licensing:** A Radioactive Materials (RAM) license issued by the appropriate regulatory body is required to receive Cf-252.[\[2\]](#)

Workflow for Receiving and Storing a Cf-252 Source





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